

Personal protective equipment for handling (1R,3R)-Rsl3

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Compound of Interest

Compound Name: (1R,3R)-Rsl3

Cat. No.: B10825766

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Essential Safety and Handling Guide for (1R,3R)-Rsl3

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(1R,3R)-Rsl3**. The following procedural steps and recommendations are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

(1R,3R)-Rsl3 is the inactive diastereomer of (1S,3R)-Rsl3, a potent inhibitor of glutathione peroxidase 4 (GPX4) and a known inducer of ferroptosis.^{[1][2]} While **(1R,3R)-Rsl3** is typically used as a negative control in research, it is imperative to handle it with care, as the toxicological properties may not be fully elucidated.^[1] A safety data sheet for the active isomer, (1S,3R)-RSL3, suggests it is not classified as a hazardous substance; however, it also advises that the material should be considered hazardous until more information is available and that standard precautionary measures for handling chemicals should be followed.

Recommended Personal Protective Equipment (PPE)

Given the limited specific safety data for **(1R,3R)-Rsl3**, a cautious approach is warranted. The following standard laboratory PPE is essential to minimize exposure and ensure personal safety.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile) should be worn at all times when handling the compound or its solutions. Dispose of gloves immediately after use or contamination.
Eye Protection	Safety glasses with side shields or goggles are mandatory to protect against splashes or airborne particles.
Body Protection	A standard laboratory coat must be worn to protect skin and clothing.
Respiratory	While generally not required for handling small quantities in a well-ventilated area, a fume hood should be used when weighing the solid compound or handling stock solutions.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **(1R,3R)-Rsl3** is provided below.

Property	Value
Molecular Formula	C ₂₃ H ₂₁ ClN ₂ O ₅
Molecular Weight	440.88 g/mol
Appearance	Crystalline solid
Purity	≥98%
Solubility	Soluble in DMSO. Sparingly soluble in aqueous buffers.
Storage	Store at -20°C for long-term stability. Stock solutions can be stored at -80°C for up to 6 months or -20°C for up to 1 month.

Operational and Disposal Plan

A systematic approach to handling **(1R,3R)-Rsl3** from receipt to disposal is critical for maintaining a safe laboratory environment.

Experimental Protocol: Preparation of Stock Solution

- **Preparation:** Before handling the compound, ensure the workspace, typically a chemical fume hood, is clean and uncluttered. Assemble all necessary equipment, including vials, pipettes, and solvent.
- **Weighing:** Tare a clean, dry microcentrifuge tube or vial on an analytical balance. Carefully add the desired amount of solid **(1R,3R)-Rsl3** to the container.
- **Solubilization:** In a fume hood, add the appropriate volume of dimethyl sulfoxide (DMSO) to the solid to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution from 1 mg of **(1R,3R)-Rsl3** (MW: 440.88 g/mol), add 226.8 μ L of DMSO.
- **Mixing:** Vortex the solution until the solid is completely dissolved.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Handling and Use

- Always handle **(1R,3R)-Rsl3** in a well-ventilated area, preferably within a chemical fume hood, especially when dealing with the powdered form or preparing stock solutions.
- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes by consistently wearing the recommended PPE.
- After handling, wash hands thoroughly with soap and water.

Disposal Plan

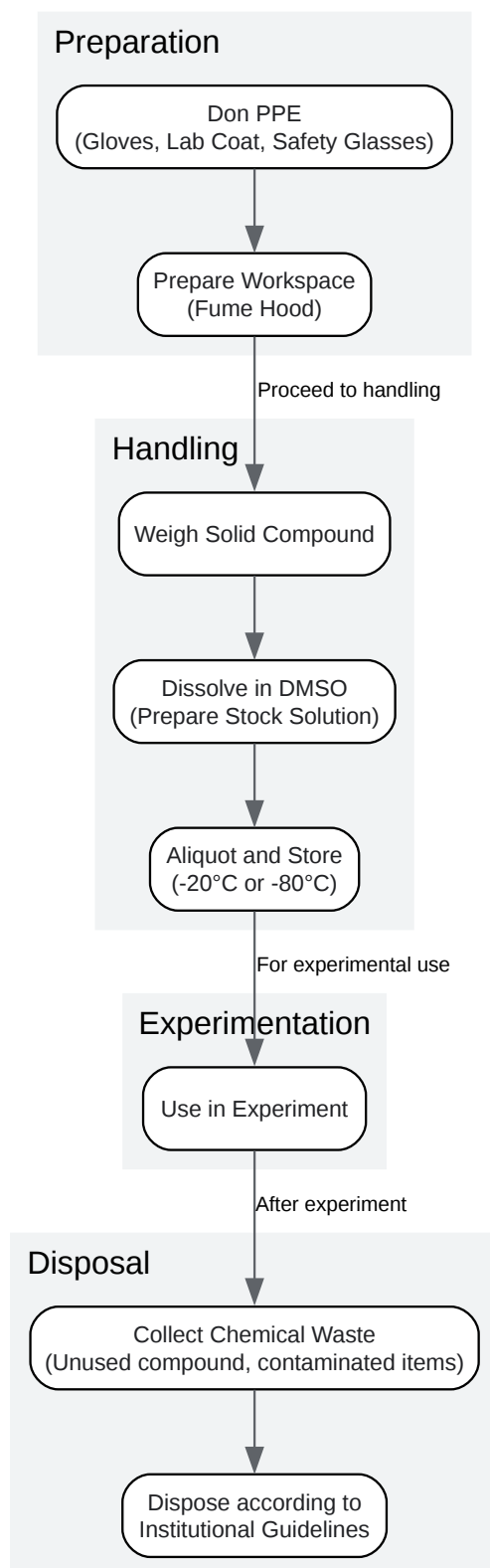
- **Chemical Waste:** Dispose of unused **(1R,3R)-Rsl3** and any solutions containing the compound as chemical waste. Follow all local, state, and federal regulations for hazardous

waste disposal.

- Contaminated Materials: All disposable materials that have come into contact with **(1R,3R)-Rsl3**, such as pipette tips, gloves, and empty vials, should be collected in a designated, sealed waste container and disposed of as chemical waste.

Visual Workflow for Handling **(1R,3R)-Rsl3**

The following diagram illustrates the standard workflow for safely handling **(1R,3R)-Rsl3** in a research laboratory.



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Caption: Workflow for Safe Handling of **(1R,3R)-Rsl3**.

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References

- 1. axonmedchem.com [axonmedchem.com]
- 2. Recharacterization of RSL3 reveals that the selenoproteome is a druggable target in colorectal cancer - PMC [pmc.ncbi.nlm.nih.gov]
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